

# Personal protective equipment for handling 1,3-Dimethyl-2-nitrobenzene

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## Compound of Interest

Compound Name: 1,3-Dimethyl-2-nitrobenzene

Cat. No.: B148808

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## Essential Safety and Handling Guide for 1,3-Dimethyl-2-nitrobenzene






For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1,3-Dimethyl-2-nitrobenzene** (also known as 2-nitro-m-xylene) in a laboratory setting. Adherence to these guidelines is critical to ensure personal safety and minimize environmental impact.

### Immediate Safety Information

**1,3-Dimethyl-2-nitrobenzene** is a combustible liquid that is harmful if it comes into contact with skin or is swallowed.<sup>[1][2]</sup> It is also very toxic to aquatic life with long-lasting effects.<sup>[1][2]</sup>

### Hazard Identification

Hazard	Classification	GHS Pictograms
Flammability	Combustible Liquid[1]	
Acute Toxicity (Oral)	Harmful if swallowed[2]	
Acute Toxicity (Dermal)	Harmful in contact with skin	
Skin Corrosion/Irritation	Causes skin irritation	
Hazardous to the Aquatic Environment	Very toxic to aquatic life with long lasting effects[1]	

## Physical Properties

Property	Value
CAS Number	81-20-9[3]
Molecular Formula	C8H9NO2[3]
Molecular Weight	151.16 g/mol [3]
Appearance	Clear yellow liquid
Boiling Point	225 °C (437 °F) at 744 mmHg[3]
Melting Point	14-16 °C (57-61 °F)[3]
Flash Point	88 °C (190.4 °F) - closed cup[3]
Density	1.112 g/mL at 25 °C[3]
Solubility	Insoluble in water[4]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **1,3-Dimethyl-2-nitrobenzene**. The following table summarizes the required PPE, with detailed specifications.

## PPE Requirements

Body Part	PPE Type	Specification and Recommendations
Hands	Chemical-resistant gloves	Required: Butyl rubber or Viton™ gloves are recommended for extended contact. For splash protection, heavy-weight nitrile gloves (minimum 8 mil) can be used, but must be changed immediately upon contamination. Always double glove for enhanced protection.
Eyes	Safety goggles and face shield	Required: Chemical splash goggles are mandatory. A face shield must be worn over the goggles when there is a risk of splashing.
Body	Laboratory coat and chemical-resistant apron	Required: A flame-resistant lab coat worn over personal clothing. A chemical-resistant apron should be worn over the lab coat.
Respiratory	Air-purifying respirator	Required for handling outside of a fume hood or for spill cleanup: A NIOSH-approved half-face or full-face respirator equipped with organic vapor (OV) cartridges (black color code).[5] For tasks with potential for aerosol generation, a combination OV/P100 (magenta and black) cartridge is recommended.[5]

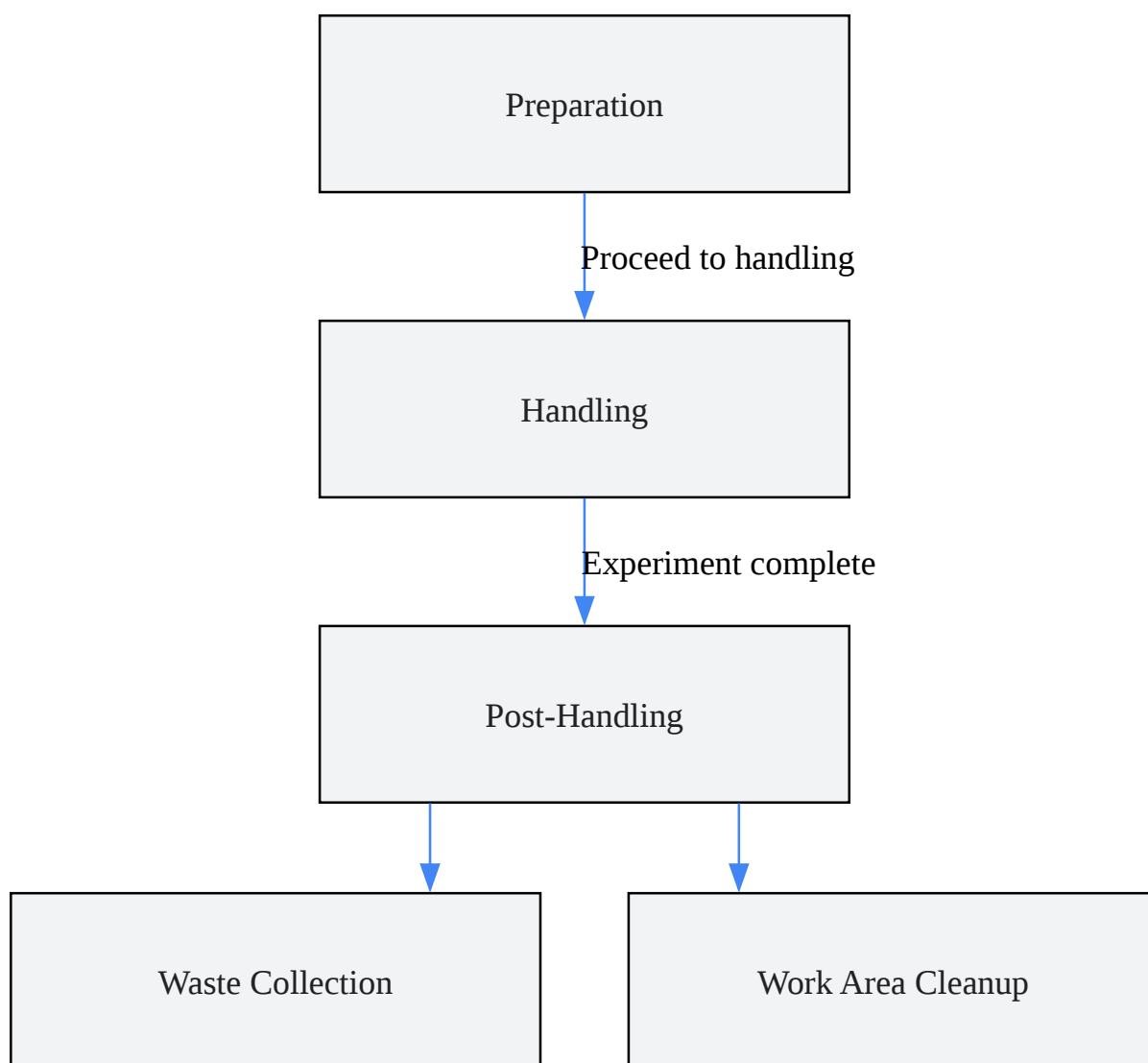
## Glove Selection Guide (Breakthrough Times for Nitrobenzene as a proxy)

Glove Material	Thickness	Breakthrough Time (minutes)	Recommendation
Butyl Rubber	-	> 480[6]	Excellent for extended use.
Viton™	-	> 480[6]	Excellent for extended use.
Neoprene	-	~40[3]	Fair for short-term use. Not for immersion.
Nitrile Rubber	8+ mil	< 10 to 30-60[7]	Splash protection only. Change immediately upon contact.
Natural Rubber (Latex)	-	< 5[3]	Not Recommended.

## Operational Plan: Step-by-Step Handling Procedures

Strict adherence to the following procedures is essential for the safe handling of **1,3-Dimethyl-2-nitrobenzene**.

### Workflow for Safe Handling



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Caption: General workflow for handling **1,3-Dimethyl-2-nitrobenzene**.

## Experimental Protocols

Preparation:

- Designated Area: All work with **1,3-Dimethyl-2-nitrobenzene** must be conducted in a designated area, such as a chemical fume hood.

- PPE Donning: Put on all required PPE as specified in Section 2 before entering the designated area.
- Spill Kit: Ensure a spill kit containing appropriate absorbent material (e.g., vermiculite, dry sand), decontamination solutions, and waste containers is readily accessible.

#### Handling:

- Dispensing: Use a fume hood when dispensing the chemical. Ground all containers to prevent static discharge.
- Heating: Avoid heating the substance. If heating is necessary, use a well-controlled heating mantle and ensure adequate ventilation. Containers may explode when heated.[8]
- Compatibility: Keep away from strong oxidizing agents and strong bases.[4]

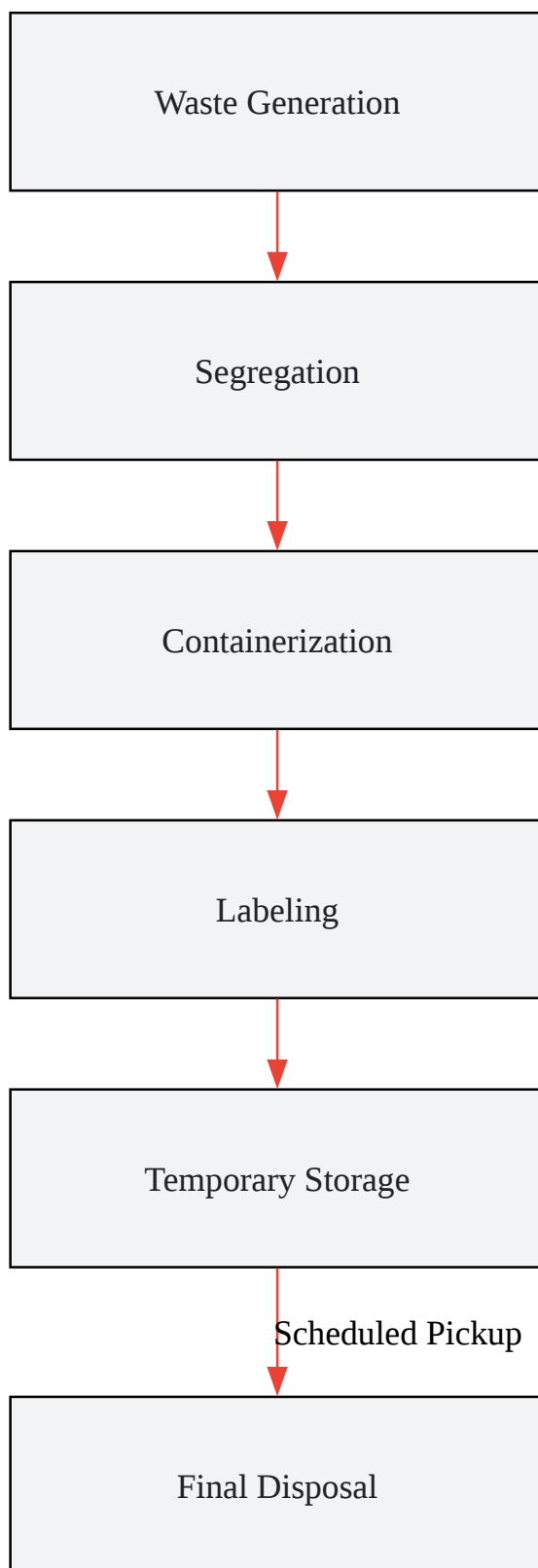
#### Post-Handling:

- Decontamination of Equipment: All non-disposable equipment that has come into contact with **1,3-Dimethyl-2-nitrobenzene** must be decontaminated. Rinse with ethanol followed by a thorough wash with soap and water.[4]
- PPE Doffing: Remove PPE in the designated area, avoiding contact with the contaminated outer surfaces. Dispose of single-use PPE as hazardous waste.
- Personal Hygiene: Wash hands thoroughly with soap and water after removing gloves.

## Disposal Plan: Step-by-Step Waste Management

All waste contaminated with **1,3-Dimethyl-2-nitrobenzene** is considered hazardous and must be disposed of according to institutional and regulatory guidelines. Do not dispose of this chemical down the drain.[9]

## Waste Disposal Workflow



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Caption: Step-by-step laboratory waste disposal workflow.

## Disposal Protocols

- Waste Segregation:
  - Liquid Waste: Collect all liquid waste containing **1,3-Dimethyl-2-nitrobenzene** in a dedicated, labeled, and sealed container.
  - Solid Waste: Contaminated solid waste (e.g., gloves, absorbent paper, pipette tips) must be collected in a separate, clearly labeled, sealed container.<sup>[4]</sup>
- Containerization:
  - Use chemically resistant containers (e.g., glass or polyethylene) for liquid waste.
  - Ensure containers are in good condition and have secure, leak-proof lids.
  - Do not fill containers to more than 80% capacity to allow for vapor expansion.
- Labeling:
  - All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**1,3-Dimethyl-2-nitrobenzene**," and the associated hazards (Flammable, Toxic).
- Temporary Storage:
  - Store waste containers in a designated, well-ventilated satellite accumulation area away from heat and ignition sources.
- Final Disposal:
  - Arrange for the collection of hazardous waste by your institution's environmental health and safety department or a licensed waste disposal contractor. High-temperature incineration is the preferred method for the disposal of nitroaromatic compounds.<sup>[9]</sup>

## Emergency Procedures: Spills and Exposures

### Spill Response

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.



- Ventilate: Ensure the area is well-ventilated.
- Isolate: Isolate the spill area to prevent the spread of the chemical.
- PPE: Don the appropriate PPE, including respiratory protection.
- Containment: For small spills, use an inert absorbent material like vermiculite or sand to contain the liquid.[8] Do not use combustible materials like paper towels for initial absorption.
- Cleanup: Carefully collect the absorbed material and place it in a sealed, labeled hazardous waste container.
- Decontamination: Decontaminate the spill area with ethanol, followed by a thorough cleaning with soap and water.[4]
- Disposal: All materials used for cleanup must be disposed of as hazardous waste.

## Exposure Response

- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek immediate medical attention.[9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[9]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

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